

An In-depth Technical Guide to 1-((Diiodomethyl)sulfonyl)-4-methylbenzene

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Compound of Interest

Compound Name: 1-((Diiodomethyl)sulfonyl)-4-methylbenzene

Cat. No.: B1209700

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-((Diiodomethyl)sulfonyl)-4-methylbenzene, also known as Diiodomethyl p-tolyl sulfone, is a potent biocide with broad-spectrum activity against algae, bacteria, and fungi. Marketed under trade names such as Amical 48, it is extensively used as a preservative in a variety of industrial and consumer products, including paints, coatings, adhesives, textiles, and wood preservation. This technical guide provides a comprehensive review of the available scientific literature on **1-((Diiodomethyl)sulfonyl)-4-methylbenzene**, focusing on its chemical and physical properties, synthesis, antimicrobial activity, and toxicological profile. Detailed information on its mechanism of action, particularly concerning its reproductive toxicity through iodide-induced hypothyroidism, is presented. This document aims to be a valuable resource for researchers and professionals in drug development and material science by consolidating key data, outlining experimental methodologies, and visualizing relevant biological pathways.

Chemical and Physical Properties

1-((Diiodomethyl)sulfonyl)-4-methylbenzene is a tan-colored, odorless solid at room temperature. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ I ₂ O ₂ S	
Molecular Weight	422.02 g/mol	
CAS Number	20018-09-1	
Appearance	Tan solid/powder	
Melting Point	136-152 °C	
Water Solubility	0.1 to 1 mg/L	
Log Kow	2.66	
Vapor Pressure	9.6 x 10 ⁻⁷ mm Hg at 25 °C	
UV Absorption	200 nm, 233-234 nm	

Synthesis

While a detailed, peer-reviewed synthesis protocol for **1-((Diiodomethyl)sulfonyl)-4-methylbenzene** is not readily available in the public domain, the most plausible synthetic route involves the reaction of sodium p-toluenesulfinate with diiodomethane.

Proposed Reaction Scheme:

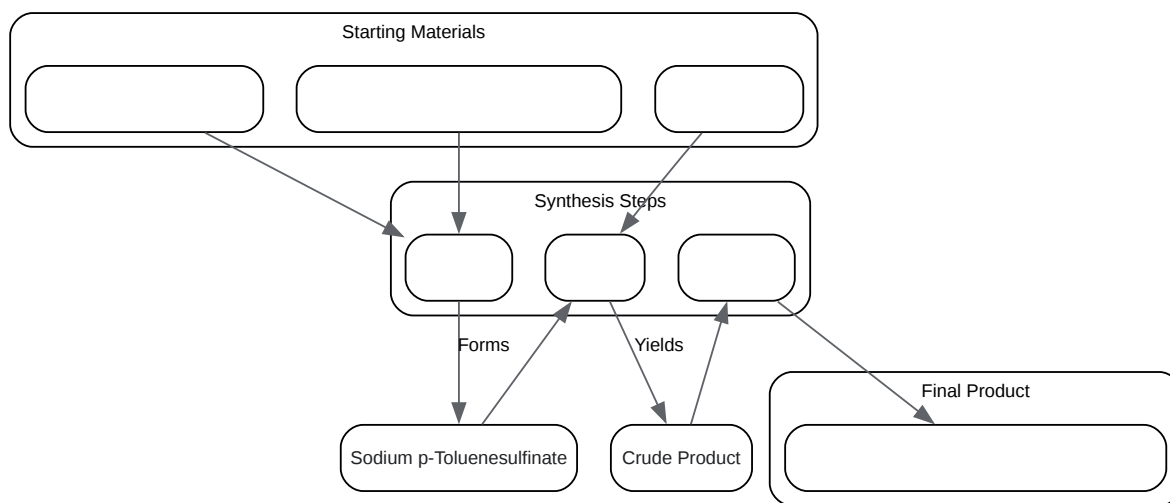
Experimental Protocol (Hypothetical):

A detailed experimental protocol for this specific reaction is not available in the cited literature. However, based on general principles of organic synthesis for similar sulfones, a potential procedure could involve the following steps. This protocol is for illustrative purposes and would require optimization.

- **Preparation of Sodium p-Toluenesulfinate:** Sodium p-toluenesulfinate can be prepared by the reduction of p-toluenesulfonyl chloride. A detailed procedure for this can be found in Organic Syntheses.
- **Reaction with Diiodomethane:**

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium p-toluenesulfinate in a suitable polar aprotic solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Add diiodomethane to the solution, likely in a slight molar excess.
- Heat the reaction mixture with stirring for a specified period. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture would be cooled to room temperature.
- Work-up and Purification:
 - The reaction mixture would likely be poured into water to precipitate the crude product.
 - The solid product would be collected by filtration and washed with water to remove any remaining inorganic salts.
 - Further purification could be achieved by recrystallization from a suitable solvent or by column chromatography.

Logical Workflow for Synthesis:



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Caption: Proposed synthetic workflow for **1-((Diiodomethyl)sulfonyl)-4-methylbenzene**.

Spectral Data

Detailed spectral data is crucial for the unambiguous identification and characterization of **1-((Diiodomethyl)sulfonyl)-4-methylbenzene**. While a complete set of spectral analyses from a single source is not available in the reviewed literature, the following table summarizes the expected and reported data.

Technique	Data/Expected Features	Reference(s)
¹ H NMR	Aromatic protons (p-substituted pattern), methyl protons (singlet), methine proton (singlet). Specific chemical shifts not found in the literature.	-
¹³ C NMR	Aromatic carbons, methyl carbon, methine carbon, sulfonyl carbon. Specific chemical shifts not found in the literature.	-
IR	Characteristic peaks for sulfonyl group (S=O stretching), C-H bonds (aromatic and aliphatic), and C-I bond. Specific wavenumbers not found in the literature.	-
Mass Spec	Molecular ion peak (M ⁺) at m/z 422. Fragmentation pattern would likely show loss of iodine atoms and cleavage of the sulfonyl group.	
UV-Vis	Absorption maxima at 200 nm and 233-234 nm.	

Antimicrobial Activity

1-((Diiodomethyl)sulfonyl)-4-methylbenzene is a broad-spectrum antimicrobial agent effective against a variety of microorganisms.

Qualitative Antimicrobial Activity:

- Fungicide: It is used as a paint mildewcide and for wood preservation.
- Bactericide and Algacide: It is registered for use as a bactericide and algacide in various materials.

Quantitative Antimicrobial Activity:

One source indicates its effectiveness against *Staphylococcus aureus*, *Escherichia coli*, *Pseudomonas aeruginosa*, and *Aspergillus niger* at a concentration of 0.5%. However, comprehensive Minimum Inhibitory Concentration (MIC) data against a wider range of microorganisms is not readily available in the public literature.

Organism	Concentration for Efficacy	Reference
<i>Staphylococcus aureus</i>	0.5%	
<i>Escherichia coli</i>	0.5%	
<i>Pseudomonas aeruginosa</i>	0.5%	
<i>Aspergillus niger</i>	0.5%	

Experimental Protocol for MIC Determination (General):

A standard broth microdilution method would be employed to determine the MIC values.

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared.
- Serial Dilution: The test compound, **1-((diiodomethyl)sulfonyl)-4-methylbenzene**, is serially diluted in a suitable broth medium in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the standardized microbial suspension.
- Incubation: The plate is incubated under appropriate conditions (temperature, time) for the specific microorganism.
- Observation: The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

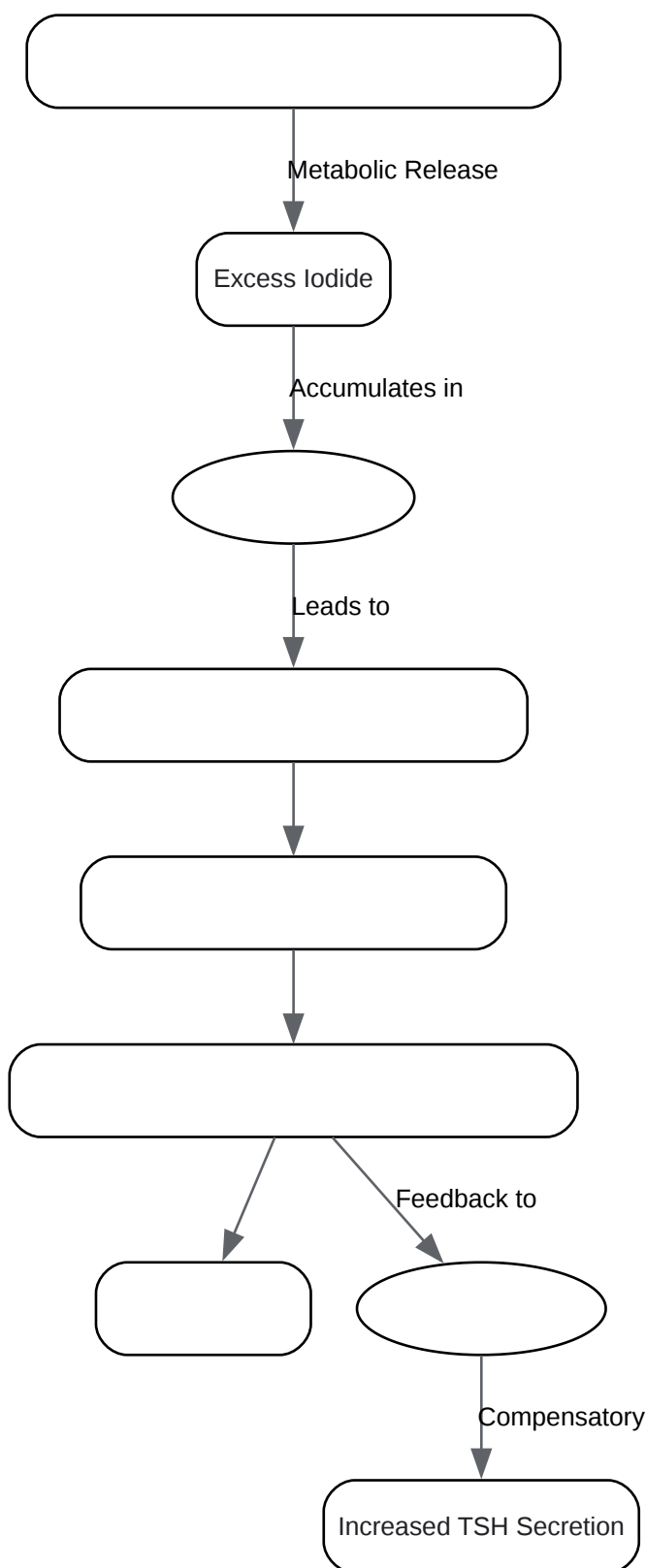
Toxicological Profile and Mechanism of Action

The primary toxicological concern associated with **1-((diiodomethyl)sulfonyl)-4-methylbenzene** is its reproductive toxicity, which has been linked to the release of iodide upon ingestion and subsequent disruption of thyroid function.

Mechanism of Iodide-Induced Hypothyroidism (Wolff-Chaikoff Effect):

The mode of action for the reproductive toxicity of diiodomethyl-p-tolylsulfone (DIMPTS) is attributed to excess systemic iodide levels, which leads to hypothyroidism. Ingestion of DIMPTS results in the hydrolysis of the two iodine moieties, which are then systemically absorbed. High levels of iodide in the bloodstream inhibit the organification of iodine in the thyroid gland, a critical step in the synthesis of thyroid hormones (T3 and T4). This phenomenon is known as the Wolff-Chaikoff effect. The resulting decrease in thyroid hormone production leads to hypothyroidism.

Signaling Pathway of Iodide-Induced Hypothyroidism:



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Caption: Iodide-induced hypothyroidism pathway from DIMPTS metabolism.

Applications

1-((Diiodomethyl)sulfonyl)-4-methylbenzene is utilized as a preservative in a wide array of products to prevent microbial degradation.

- **Paints and Coatings:** Acts as a mildewcide in latex and oil-based paints and coatings.
- **Adhesives and Sealants:** Prevents bacterial and fungal growth in adhesives, caulks, and sealants.
- **Textiles and Leather:** Used as a preservative to protect textiles and leather from microbial damage.
- **Wood Preservation:** Protects wood from decay-causing fungi.
- **Other Applications:** Used in paper coatings, plastics, metalworking fluids, and pigment dispersions.

Conclusion

1-((Diiodomethyl)sulfonyl)-4-methylbenzene is a highly effective and widely used biocide. Its broad-spectrum antimicrobial activity makes it a valuable preservative in numerous industrial and consumer applications. While its toxicological profile, particularly its impact on the thyroid, necessitates careful handling and adherence to regulatory guidelines, its efficacy as a preservative is well-established. Further research to elucidate a detailed, publicly available synthesis protocol and to establish a comprehensive profile of its minimum inhibitory concentrations against a wider range of microorganisms would be beneficial for the scientific and industrial communities. This technical guide serves as a foundational resource for professionals working with this compound, providing a consolidated overview of its properties, synthesis, activity, and mechanism of action.

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